

# Personal protective equipment for handling Diflunisal

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Compound of Interest		
Compound Name:	Diflunisal	
Cat. No.:	B1670566	Get Quote

# **Essential Safety and Handling Guide for Diflunisal**

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **Diflunisal**. The following procedural guidance is designed to ensure a safe laboratory environment and minimize exposure risks.

#### Hazard Identification and Health Effects

**Diflunisal** is classified as a hazardous chemical and presents several health risks. It is harmful if swallowed, causes skin and serious eye irritation, may cause respiratory irritation, and is suspected of damaging fertility or the unborn child.[1][2]

#### Summary of Health Hazards:

- Acute Oral Toxicity: Category 4[1][3]
- Skin Corrosion/Irritation: Category 2[1][3]
- Serious Eye Damage/Eye Irritation: Category 2[1][3]
- Reproductive Toxicity: Category 2[1][2][3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Targeting the respiratory system)[1][2]



# **Key Quantitative Data**

The following table summarizes important quantitative data for **Diflunisal**.

Property	Value	Source(s)
Acute Oral Toxicity (LD50)	392 mg/kg (Rat), 439 mg/kg (Mouse), 603 mg/kg (Rabbit)	[4]
Melting Point/Range	207 - 209 °C / 404.6 - 408.2 °F	[1]
Molecular Formula	C13 H8 F2 O3	[3]
Molecular Weight	250.20	[3]

# **Operational and Safety Protocols**

Adherence to the following protocols is mandatory when handling **Diflunisal** to mitigate exposure and ensure personal safety.

## **Personal Protective Equipment (PPE)**

A risk assessment should always be conducted to determine the appropriate level of PPE required. The following are the minimum recommended PPE for handling **Diflunisal**.



PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles or safety glasses with side-shields conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[3]
Hand Protection	Wear appropriate chemical-resistant gloves.  Gloves must be inspected prior to use. Change gloves regularly and immediately if they are torn, punctured, or contaminated.[5]
Skin/Body Protection	Wear a protective disposable gown made of low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.[5] Ensure no skin on the arm or wrist is exposed between the glove and gown.[5]
Respiratory Protection	When engineering controls are not sufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator. Follow OSHA respirator regulations (29 CFR 1910.134).

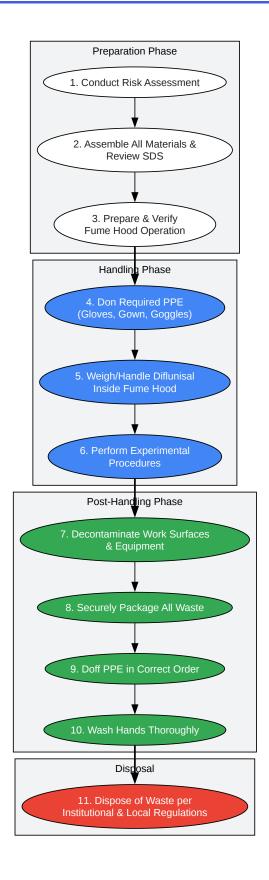
## **Safe Handling and Engineering Controls**

- Ventilation: Always handle **Diflunisal** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[3]
- Procedural Precautions: Avoid contact with skin, eyes, and clothing. Do not breathe dust.
   Avoid prolonged or repeated exposure.[2]
- Hygiene Measures: Wash hands thoroughly before breaks and immediately after handling the product. Do not eat, drink, or smoke in work areas.[5]

# **Experimental Workflow for Safe Handling**

The following diagram outlines the necessary steps for safely handling **Diflunisal** in a laboratory setting.





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Caption: Workflow for Safe Laboratory Handling of Diflunisal.



# **Emergency and Disposal Plans**

Immediate and appropriate action during an emergency is critical. Follow these established procedures for first aid and disposal.

#### **First-Aid Measures**

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[1][3]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation develops or persists, seek medical attention.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration. If symptoms occur, get medical attention.[1]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[3]

## **Spill and Accidental Release Measures**

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[3]
- Containment and Cleanup: Sweep up the spilled solid material and shovel it into a suitable, closed container for disposal. Avoid generating dust.[3]
- Environmental Precautions: Prevent the substance from entering sewers or water sources.
   [2][3]

# **Disposal Plan**

Dispose of **Diflunisal** and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

Waste Generation: Minimize waste generation wherever possible.



- Disposal Method: If a drug take-back program is not available, follow these steps for disposal
  in household trash:
  - Remove the Diflunisal from its original container. Do not crush tablets or capsules.[6][7]
  - Mix the medicine with an unappealing substance like dirt, cat litter, or used coffee grounds.
     [6][7]
  - Place the mixture in a sealed container, such as a plastic bag.[6][7]
  - Dispose of the sealed container in the trash.[6][7]
- Container Disposal: Scratch out all personal information on the label of the empty container before recycling or disposing of it.[6]

Note: **Diflunisal** is not on the FDA's "flush list," and should not be disposed of by flushing down a toilet or sink unless specifically instructed by local authorities.[8][9]

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